

Commercial suppliers of 2-Methoxy-4-(methoxycarbonyl)phenylboronic acid

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Compound of Interest

Compound Name: 2-Methoxy-4-(methoxycarbonyl)phenylboronic acid

Cat. No.: B2756388

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An In-Depth Technical Guide to **2-Methoxy-4-(methoxycarbonyl)phenylboronic acid** for Researchers, Scientists, and Drug Development Professionals

Introduction: A Versatile Building Block in Modern Synthesis

2-Methoxy-4-(methoxycarbonyl)phenylboronic acid is a key organic intermediate that has garnered significant attention in the fields of pharmaceutical development and agrochemical synthesis.^[1] Its utility primarily stems from its application in Suzuki-Miyaura cross-coupling reactions, a powerful method for the formation of carbon-carbon bonds, which is essential for constructing complex aromatic compounds.^{[1][2]} The presence of both a methoxy and a methoxycarbonyl group on the phenyl ring provides steric and electronic properties that can be exploited for regioselective synthesis, while the methoxycarbonyl group offers a site for further chemical modification.^{[1][3]} This guide provides a comprehensive overview of the commercial landscape for this reagent, quality control considerations, and a practical application protocol.

The Commercial Landscape: Selecting a Reliable Supplier

The selection of a high-quality starting material is paramount to the success of any synthetic endeavor. The commercial availability of **2-Methoxy-4-(methoxycarbonyl)phenylboronic**

acid varies in terms of purity, quantity, and the level of quality control documentation provided. Below is a comparative analysis of representative suppliers.

Table 1: Commercial Suppliers of **2-Methoxy-4-(methoxycarbonyl)phenylboronic acid** and Related Compounds

Supplier	Product Name	CAS Number	Purity	Available Quantities
Alfa Chemistry	(4-methoxy-2-methoxycarbonylphenyl)boronic acid	1256355-40-4	>96%	Custom
A2B Chem	(4-Methoxy-2-(methoxycarbonyl)phenyl)boronic acid	1256355-40-4	96%	100mg, 250mg, 1g
Tokyo Chemical Industry (TCI)	4-(Methoxycarbonyl)phenylboronic Acid	99768-12-4	>98%	1g, 5g, 25g
Sigma-Aldrich	4-(Methoxycarbonyl)phenylboronic acid	99768-12-4	95%	Inquire
Synthonix	(4-(Methoxycarbonyl)phenyl)boronic acid	99768-12-4	97%	1g, 5g, 10g, 25g, 100g
BLD Pharm	(4-(Methoxycarbonyl)phenyl)boronic acid	99768-12-4	98%	Inquire
AOBChem USA	2-Chloro-4-(methoxycarbonyl)phenylboronic acid	603122-80-1	>97%	500mg, 1g, 5g, 10g
Chem-Impex	2-Amino-4-(methoxycarbonyl)phenylboronic	380430-55-7	>98% (HPLC)	Inquire

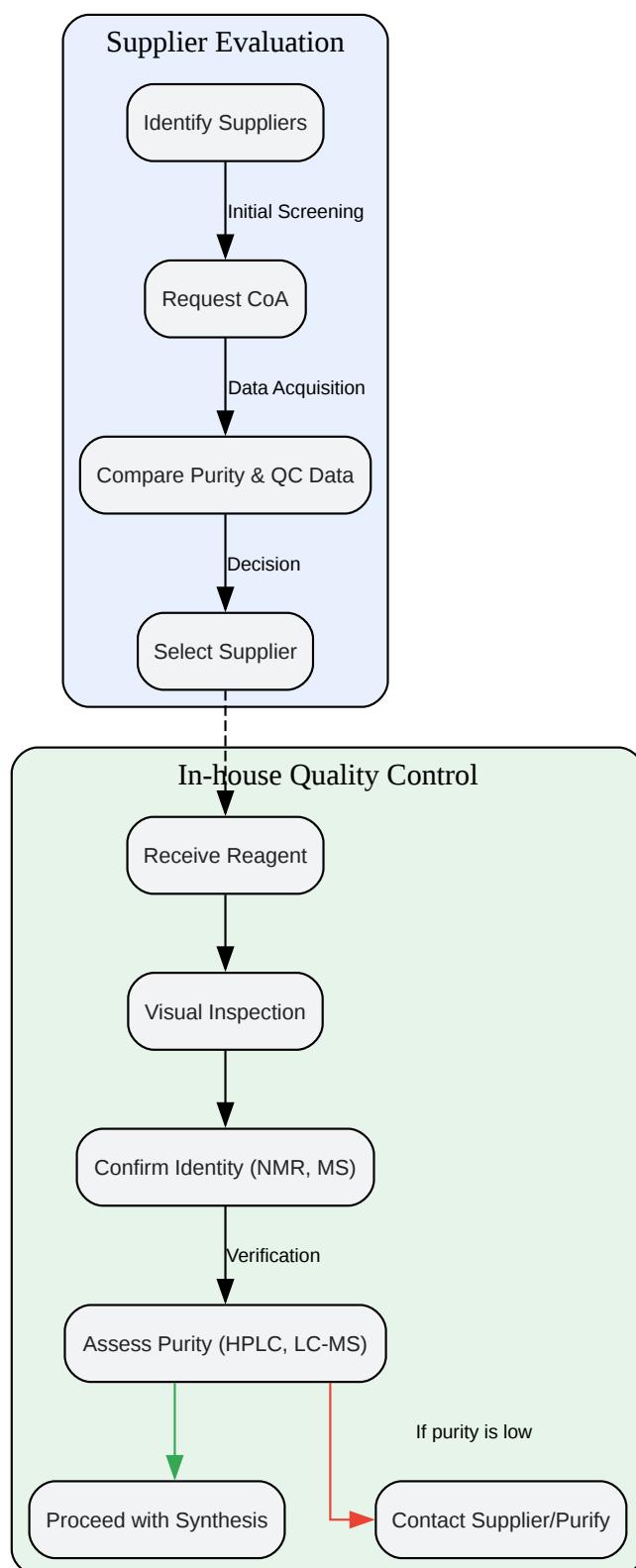
acid
hydrochloride

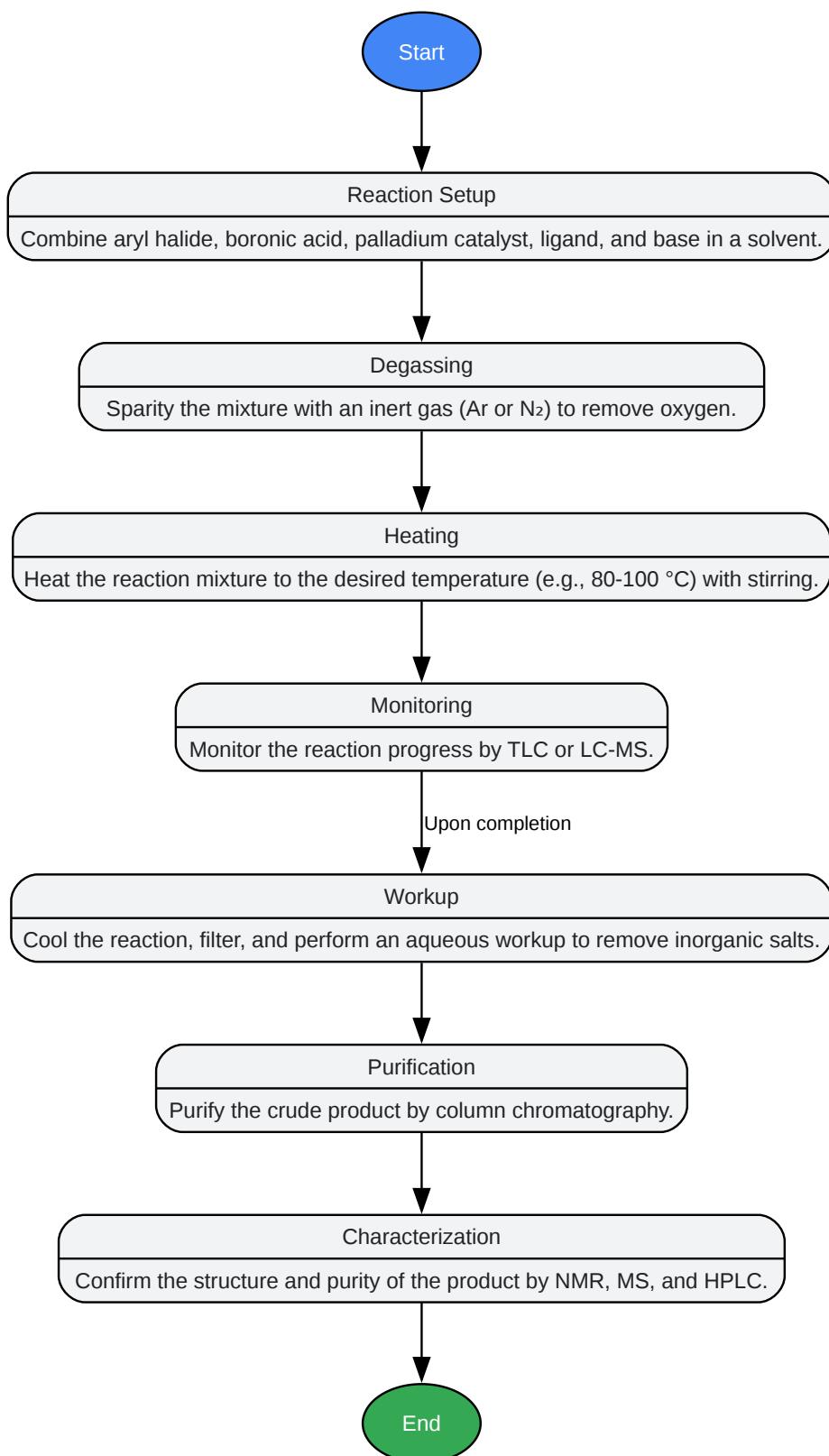
Note: The table includes the target compound and closely related analogues to provide a broader view of the market. Researchers should verify the exact specifications with the supplier before purchase.

Quality Control and Handling: Ensuring Experimental Reproducibility

Arylboronic acids can be prone to degradation, and their purity can significantly impact the outcome of a reaction.^[4] Therefore, a stringent quality control and handling protocol is essential.

Workflow for Supplier Selection and Quality Control



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